

Glutaric Anhydride: A Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Glutaric anhydride

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For Researchers, Scientists, and Drug Development Professionals

Glutaric anhydride is a versatile chemical intermediate utilized in the synthesis of various polymers, resins, and pharmaceuticals. As a cyclic dicarboxylic anhydride, its reactivity makes it a valuable reagent in organic synthesis.^[1] However, this reactivity also necessitates a thorough understanding of its potential hazards and the implementation of stringent safety protocols in a laboratory setting. This guide provides an in-depth overview of the safe handling, storage, and disposal of **glutaric anhydride**, tailored for professionals in research and drug development.

Hazard Identification and Quantitative Safety Data

Glutaric anhydride is classified as a hazardous substance, posing risks of irritation to the eyes, skin, and respiratory system.^{[2][3]} It is harmful if swallowed or in contact with skin.^{[3][4]} The substance is moisture-sensitive and will react with water to form glutaric acid.^{[2][5]}

The following table summarizes key quantitative safety data for **glutaric anhydride**, compiled from various safety data sheets.

Property	Value	Citations
Physical State	White to light yellow crystalline powder or flakes	[2][6]
Molecular Formula	C ₅ H ₆ O ₃	[2][7]
Molecular Weight	114.10 g/mol	[2]
Melting Point	47-57 °C (117-135 °F)	[2]
Boiling Point	290 °C (554 °F) at 760 mmHg	[2]
Flash Point	173 °C (343.4 °F)	[2][8]
Autoignition Temperature	320 °C (608 °F)	[2][8]
Density	1.411 g/cm ³	[2][9]
Vapor Pressure	0.00598 mm Hg @ 25 °C	[2]
Oral LD50 (Rat)	540 mg/kg to 1.41 g/kg (males), 0.54 g/kg (females)	[2][4][10]
Dermal LD50 (Rabbit)	1780 mg/kg to 6.25 g/kg (males), 5.66 g/kg (females)	[2][4][10]

Engineering Controls and Personal Protective Equipment (PPE)

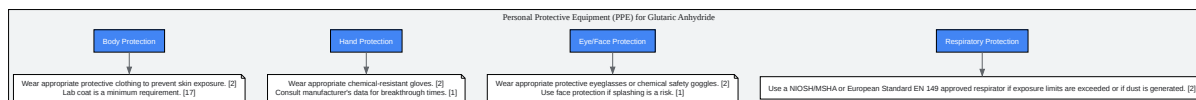
To minimize exposure to **glutaric anhydride**, a combination of engineering controls and personal protective equipment should be employed.

Engineering Controls

- Ventilation: Work with **glutaric anhydride** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize the inhalation of dust or vapors.[2][11]
Local exhaust ventilation is recommended to control airborne concentrations.[4]
- Eyewash Stations and Safety Showers: Facilities must be equipped with readily accessible eyewash stations and safety showers.[2][8]

Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling **glutaric anhydride**.



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Caption: Recommended Personal Protective Equipment for Handling **Glutaric Anhydride**.

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to prevent accidents and exposure.

Handling

- Wash hands thoroughly after handling.[2]
- Avoid contact with eyes, skin, and clothing.[2]
- Minimize dust generation and accumulation.[2]
- Do not eat, drink, or smoke when using this product.[5][11]
- Use in a well-ventilated area.[11]

Storage

- Store in a cool, dry, well-ventilated place.[2][12]

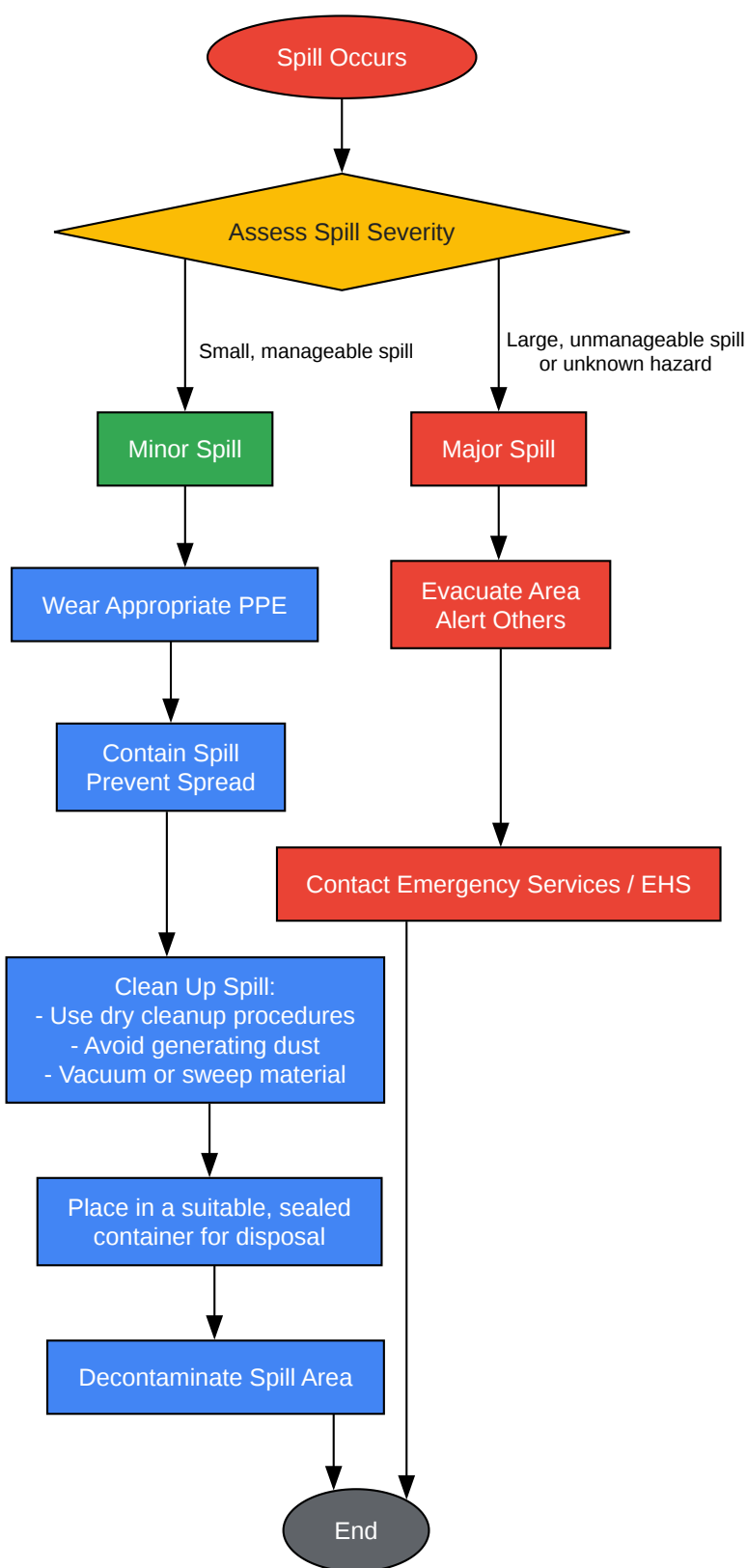
- Keep containers tightly closed when not in use.[\[5\]](#)[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, bases, alcohols, and amines.[\[2\]](#)[\[5\]](#)[\[12\]](#)
- The material is moisture-sensitive; consider storing under nitrogen.[\[5\]](#)[\[12\]](#)

Spill and Emergency Procedures

In the event of a spill or exposure, prompt and appropriate action is crucial.

Spill Response Workflow

The following workflow diagram outlines the steps to be taken in the event of a **glutaric anhydride** spill.



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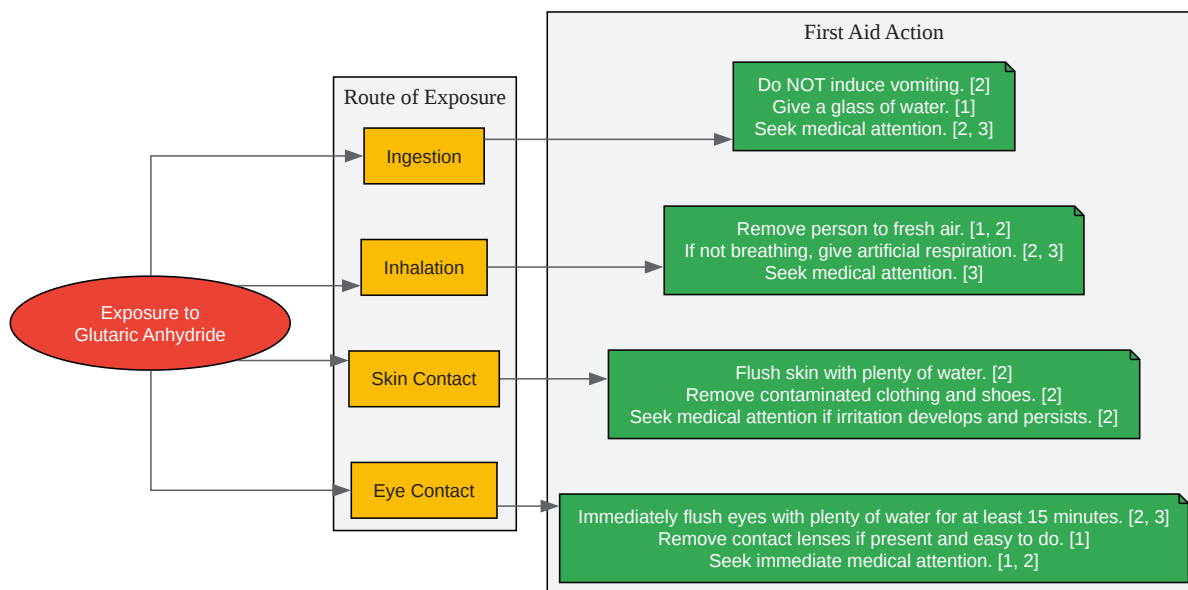
Caption: Workflow for Responding to a **Glutaric Anhydride** Spill.

Experimental Protocol for a Minor Spill Cleanup:

- Notification: Immediately alert others in the laboratory.[\[13\]](#)
- Personal Protection: Don appropriate PPE, including chemical-resistant gloves, safety goggles, a lab coat, and a respirator if dust is present.[\[2\]](#)[\[14\]](#)
- Containment: Prevent the spread of the solid material.[\[14\]](#)
- Cleanup:
 - Use dry cleanup procedures; do not use water.[\[11\]](#)
 - Carefully sweep or vacuum the spilled material.[\[2\]](#)[\[11\]](#) Avoid generating dust.[\[2\]](#)[\[11\]](#) If using a vacuum, ensure it is explosion-proof.[\[11\]](#)
 - Do not use compressed air for cleaning.[\[11\]](#)
- Disposal: Place the collected material into a clean, dry, sealable, and properly labeled container for hazardous waste disposal.[\[2\]](#)[\[11\]](#)
- Decontamination: Decontaminate the spill area with a suitable cleaning agent.[\[14\]](#)
- Restock: Replenish any used spill cleanup supplies.[\[13\]](#)

First Aid Measures

The following decision tree illustrates the appropriate first aid response for different types of exposure to **glutaric anhydride**.



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